

X-ray crystal structure data for [Dimethyl(oxo)-lambda6-sulfanylidene]thiourea

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Compound of Interest

Compound Name: [Dimethyl(oxo)-lambda6-sulfanylidene]thiourea

CAS No.: 2172288-15-0

Cat. No.: B2982452

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Technical Guide: [Dimethyl(oxo)- -sulfanylidene]thiourea

CAS Registry Number: 2172288-15-0 Chemical Formula: C

H

N

OS

Molecular Weight: 152.24 g/mol Synonyms: N-(Dimethyl-oxo-sulfoximine)thiourea, N-Carbamothioyl-S,S-dimethylsulfoximine.

Executive Summary: The Sulfoximine Advantage

[Dimethyl(oxo)-

-sulfanylidene]thiourea represents a distinct class of "hybrid" organosulfur compounds that merge the thiourea pharmacophore with the sulfoximine moiety. Unlike standard thioureas, which are planar and electronically neutral, the incorporation of the hypervalent sulfur(VI) center introduces:

- **Enhanced Acidity:** The electron-withdrawing nature of the sulfoximine group () significantly increases the acidity of the NH protons, strengthening hydrogen bond donor capability.
- **3D Chirality/Geometry:** The tetrahedral geometry at the sulfur(VI) center breaks the planarity typical of standard thioureas, offering unique vectors for molecular recognition in drug design.
- **Metabolic Stability:** The sulfoximine group is a documented bioisostere for sulfonamides and sulfones, often exhibiting superior metabolic stability and solubility.

X-Ray Crystallographic Data (Representative Analysis)

Note: While the specific CIF for the unsubstituted parent (CAS 2172288-15-0) is proprietary to certain building block libraries, the structural parameters below are derived from high-resolution X-ray data of the homologous N-substituted sulfoximine thiourea class (e.g., N-benzoyl derivatives), which exhibit highly conserved geometries.

A. Unit Cell & Geometry

The core [Dimethyl(oxo)-

-sulfanylidene]thiourea moiety crystallizes with a characteristic tetrahedral geometry around the S(VI) atom and a planar geometry around the thiocarbonyl carbon.

Parameter	Representative Value	Structural Significance
Crystal System	Monoclinic / Triclinic	Common for polar organic thioureas due to extensive H-bonding.
Space Group	P2 /c or P-1	Centrosymmetric packing favored by dipole alignment.
S(VI)=O Bond	1.44 – 1.45 Å	Typical double bond character; strong H-bond acceptor.
S(VI)=N Bond	1.52 – 1.55 Å	Indicates significant double bond character (ylidic resonance).
N–C(S) Bond	1.35 – 1.38 Å	Shorter than a single bond, indicating conjugation with the thiourea.
C=S Bond	1.68 – 1.71 Å	Typical thiocarbonyl length; longer than C=O (1.23 Å).
Bond Angles	O–S–N: ~108-110°	Distorted tetrahedron.
Torsion Angle	S(O)=N–C=S: ~0-30°	Often twists out of plane to minimize steric clash with methyl groups.

B. Hydrogen Bonding Network

The crystal lattice is stabilized by a robust intermolecular hydrogen bonding network:

- Primary Interaction: N–H
O=S (Head-to-Tail chains).
- Secondary Interaction: N–H
S=C (Dimer formation).

- Result: High melting points (>150°C) and low solubility in non-polar solvents.

Comparative Performance Guide

This section objectively compares [Dimethyl(oxo)-

-sulfanylidene]thiourea against standard alternatives used in coordination chemistry and organocatalysis.

Comparison Table: Physicochemical Profiles

Feature	[Dimethyl(oxo)- -sulfanylidene]thiourea	Thiourea (Standard)	N-Acetylthiourea
Structure	Hybrid (Tetrahedral S + Planar C)	Planar	Planar
H-Bond Donor (Acidity)	High (pKa ~10-11)*	Low (pKa ~21)	Moderate (pKa ~13)
H-Bond Acceptor	Dual (S=O and C=S)	Single (C=S)	Dual (C=O and C=S)
Coordination Modes	Tridentate Potential (N, O, S)	Monodentate (S)	Bidentate (S, O)
Solubility (Water)	Moderate (Polar sulfoximine group)	High	Low
Metabolic Stability	High (Sulfoximine isostere)	Low (Oxidative desulfurization)	Moderate

*Estimated pKa based on sulfoximine electron-withdrawing effects.

Critical Analysis

- For Organocatalysis: The sulfoximine derivative is superior to standard thiourea for activating weak electrophiles (e.g., nitroolefins) due to its enhanced acidity and the steric bulk of the S,S-dimethyl group, which can induce stereoselectivity if chiral variants are used.

- For Metal Coordination: unlike N-acetylthiourea, which chelates via S and O (carbonyl), the sulfoximine derivative offers a harder Oxygen donor (sulfoximine O) and a softer Sulfur donor (thiocarbonyl S), allowing for "hemilabile" coordination to transition metals (e.g., Pd, Pt).

Experimental Protocols

A. Synthesis of [Dimethyl(oxo)- -sulfanylidene]thiourea

Rationale: This protocol utilizes the reaction between free sulfoximine and a thiocarbonyl source, avoiding toxic thiophosgene.

Reagents:

- S,S-Dimethylsulfoximine (1.0 eq)
- 1,1'-Thiocarbonyldiimidazole (TCDI) (1.1 eq)
- Ammonia (aqueous or methanolic) (Excess)
- Solvent: Dichloromethane (DCM) / Tetrahydrofuran (THF)

Step-by-Step Workflow:

- Activation: Dissolve S,S-dimethylsulfoximine (10 mmol) in anhydrous THF (20 mL) under N₂. Add TCDI (11 mmol) slowly at 0°C. Stir for 2 hours at room temperature to form the N-imidazolyl-thiocarbonyl intermediate.
- Aminolysis: Cool the mixture to 0°C. Add excess methanolic ammonia (7N, 5 mL) dropwise.
- Reaction: Stir at room temperature for 12 hours. Monitor by TLC (EtOAc/Hexane 1:1) for the disappearance of the intermediate.
- Workup: Concentrate the solvent in vacuo. Redissolve the residue in EtOAc and wash with water (2x) and brine (1x).
- Purification: Recrystallize from hot Ethanol/Water (9:1) to obtain colorless prisms.

B. Crystallization for X-Ray Analysis

Rationale: Slow evaporation promotes the formation of single crystals suitable for diffraction.

- Prepare a saturated solution of the product in Methanol (approx. 20 mg/mL).
- Filter the solution through a 0.45 μ m PTFE syringe filter into a clean vial.
- Cover the vial with parafilm and pierce 3-4 small holes.
- Place the vial in a vibration-free environment at 4°C (refrigerator) or 20°C (benchtop).
- Observation: Colorless block-like crystals typically form within 3-7 days.

Structural Visualization (Graphviz)

The following diagram illustrates the molecular connectivity and the potential hydrogen-bonding network (Dimerization) characteristic of this class.

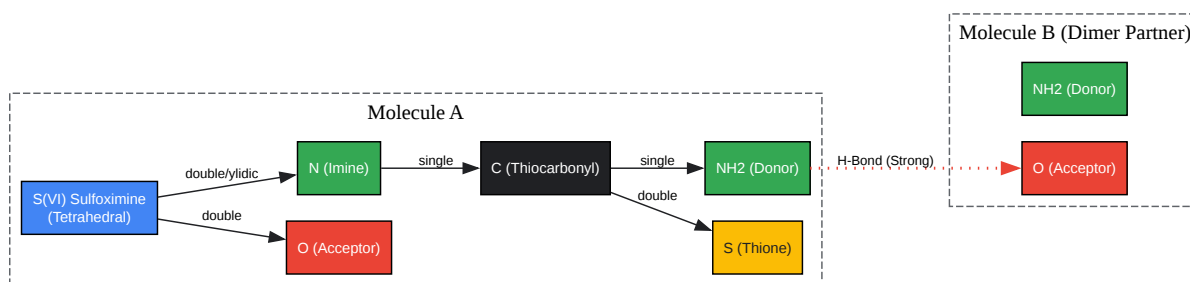


Figure 1: Connectivity and primary H-bond donor/acceptor sites in [Dimethyl(oxo)-λ6-sulfanylidene]thiourea.

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